

chemical structure and stereochemistry of Tetrahydrolachnophyllum lactone

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Compound of Interest

Compound Name: *Tetrahydrolachnophyllum lactone*

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An In-Depth Technical Guide to Tetrahydrolachnophyllum Lactone

An exhaustive search of available scientific literature and chemical databases has revealed no compound specifically named "**Tetrahydrolachnophyllum lactone**." It is plausible that this name is a trivial or historical designation that is no longer in common use, or it may refer to a compound that has not been extensively studied or characterized in publicly accessible literature.

The name suggests a hydrogenated derivative of Lachnophyllum lactone. Lachnophyllum lactone is a known natural product with the chemical formula $C_{10}H_8O_2$. Its systematic IUPAC name is (5Z)-5-[(E)-hex-4-en-2-ynylidene]furan-2-one[1]. The structure of Lachnophyllum lactone contains a furanone ring with a side chain containing both a double and a triple bond. The "tetrahydro" prefix in the requested compound's name implies the addition of four hydrogen atoms, which would saturate some or all of these multiple bonds.

Without a definitive structure, it is impossible to provide a detailed technical guide covering its stereochemistry, quantitative data, and experimental protocols as requested. Extensive searches were conducted using various permutations of the name and by exploring related compounds from the Lachnophyllum genus, from which Lachnophyllum lactone was originally isolated. These searches did not yield any specific information on a "**Tetrahydrolachnophyllum lactone**."

It is recommended that researchers interested in this compound verify the name and chemical structure from the original source of their inquiry. If a correct chemical structure or a more common synonym can be identified, a comprehensive technical guide could then be compiled.

For the benefit of researchers working with related compounds, the following sections provide general information and methodologies relevant to the study of lactones.

General Experimental Protocols for the Study of Lactones

The isolation and structural elucidation of lactones from natural sources, as well as their synthesis, involve a combination of chromatographic and spectroscopic techniques.

Isolation and Purification

A general workflow for the isolation of a lactone from a plant source, such as *Lachnophyllum gossypinum*, is outlined below.



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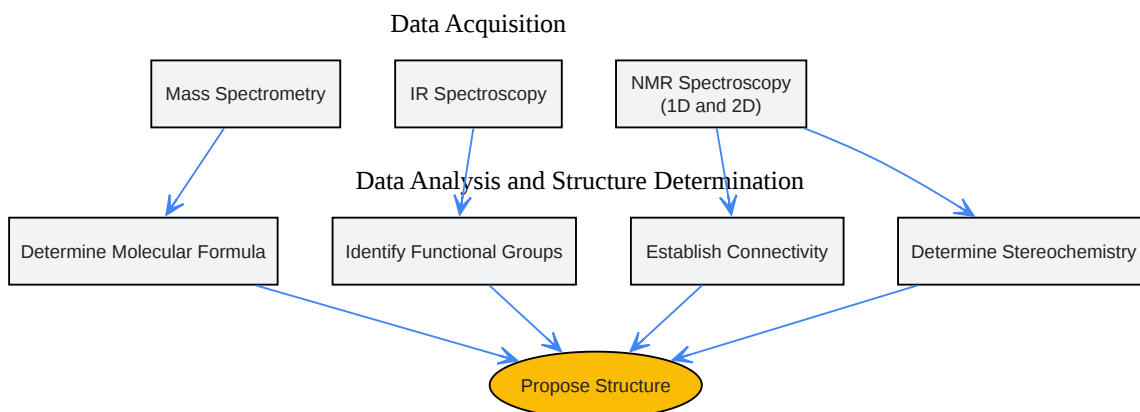
Caption: General workflow for the isolation of lactones.

Structural Elucidation

The determination of the chemical structure and stereochemistry of an isolated lactone relies heavily on spectroscopic methods.

Spectroscopic Technique	Information Provided
Mass Spectrometry (MS)	Provides the molecular weight and elemental composition of the compound. Fragmentation patterns can offer clues about the structure.
Infrared (IR) Spectroscopy	Identifies the presence of key functional groups, such as the characteristic ester carbonyl (C=O) stretch of the lactone ring, typically in the range of 1720-1780 cm^{-1} .
Nuclear Magnetic Resonance (NMR) Spectroscopy	<p>^1H NMR: Provides information about the number and chemical environment of hydrogen atoms. Coupling constants can help determine the connectivity and relative stereochemistry of protons.</p> <p>^{13}C NMR: Shows the number and types of carbon atoms (e.g., carbonyl, olefinic, aliphatic).</p> <p>2D NMR (COSY, HSQC, HMBC): Establishes the connectivity between protons and carbons, allowing for the complete assembly of the molecular structure.</p> <p>NOESY/ROESY: Provides information about through-space interactions between protons, which is crucial for determining the relative stereochemistry.</p>
X-ray Crystallography	If a suitable crystal can be obtained, this technique provides the definitive three-dimensional structure and absolute stereochemistry of the molecule.

A logical relationship for the process of structure elucidation is as follows:



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Caption: Process of chemical structure elucidation.

Conclusion

While a detailed guide on **Tetrahydrolachnophyllum lactone** cannot be provided due to the lack of specific information under this name, the general principles and methodologies for the study of lactones are well-established. Researchers are encouraged to confirm the identity of their compound of interest, after which the experimental and analytical frameworks described herein can be applied to thoroughly characterize its chemical structure and properties.

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References

- 1. researchgate.net [researchgate.net]

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